

safety and handling precautions for 1,7-Dibromoheptane

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An In-depth Technical Guide to the Safe Handling of **1,7-Dibromoheptane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,7-Dibromoheptane** (CAS No: 4549-31-9), a versatile reagent used in organic synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

1,7-Dibromoheptane is a colorless to light yellow liquid.^[1] Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ Br ₂	[2][3]
Molecular Weight	257.99 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	255 °C to 263 °C at 760 mmHg	[1][2]
Density	Approximately 1.51 g/mL at 25 °C	[1][4]
Flash Point	113 °C to 132.8 °C (closed cup)	[2]
Refractive Index	n _{20/D} 1.503	[4]
Solubility	Sparingly soluble in water	[1]
Vapor Pressure	0.0172 mmHg at 25°C	[1]
Stability	Stable under normal conditions	[1][2][4]

Hazard Identification and GHS Classification

1,7-Dibromoheptane is classified as a hazardous substance. The primary hazards are acute oral toxicity and serious eye irritation.[3][5][6]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Skin Corrosion/Irritation	-	Mild skin irritation

GHS Label Elements:

- Pictogram: GHS06 (Skull and Crossbones)[2][7]

- Signal Word: Danger[2][5][7]
- Hazard Statements:
 - H300: Fatal if swallowed.[3][5][7][8]
 - H319: Causes serious eye irritation.[6]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[5][6]
 - P270: Do not eat, drink or smoke when using this product.[5][6]
 - P280: Wear protective gloves/ eye protection/ face protection.[6][8][9]
 - P301 + P310 / P301 + P316: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[5][8]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
 - P337 + P313: If eye irritation persists: Get medical advice/ attention.[6]
 - P405: Store locked up.[5][7]
 - P501: Dispose of contents/container to an approved waste disposal plant.[5][6]

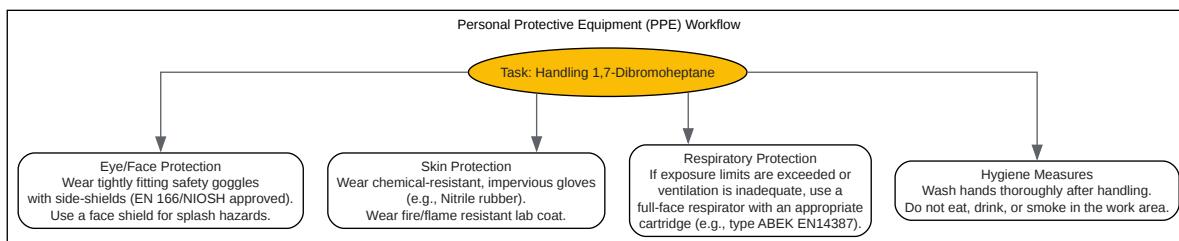
Experimental Protocols for Safe Handling and Storage

Engineering Controls

- Ventilation: Handle in a well-ventilated place, preferably within a chemical fume hood to prevent the generation and inhalation of vapors.[4][6][10]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][11]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure. The following workflow outlines the recommended selection process.



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PPE Selection Workflow for **1,7-Dibromoheptane**.

Handling Procedures

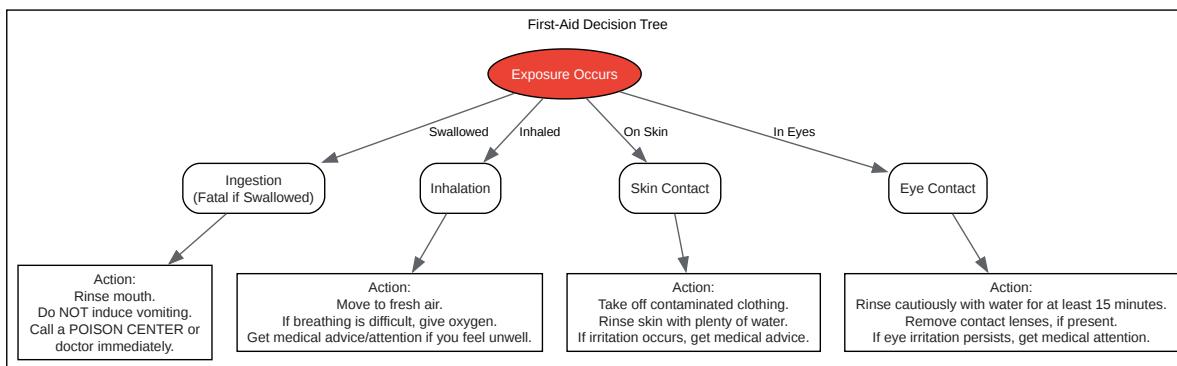
- Avoid contact with skin, eyes, and clothing.[4][6]
- Use only non-sparking tools to prevent ignition from electrostatic discharge.[5][10]
- Keep away from heat, sparks, open flames, and hot surfaces.[9][11]
- Wash hands and face thoroughly after handling.[6]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][10]
- Store locked up to prevent unauthorized access.[5]
- Incompatible Materials: Keep away from strong bases and strong oxidizing agents.[1][2][4]

First-Aid Measures

Immediate medical attention is required in case of exposure, particularly ingestion. The following decision tree outlines the appropriate first-aid response.



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First-Aid Protocol for **1,7-Dibromoheptane** Exposure.

Accidental Release and Disposal

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Ensure adequate ventilation and remove all sources of ignition.[5][10]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[5][6]
- Containment and Cleanup:
 - Use spark-proof tools and explosion-proof equipment.[5][10]

- Absorb the spill with inert material (e.g., sand, vermiculite).
- Collect the material into a suitable, closed container for disposal.[\[5\]](#)[\[10\]](#)

Disposal Considerations

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[5\]](#)[\[6\]](#)
- The material should be sent to an appropriate treatment and disposal facility.[\[5\]](#)

Stability and Reactivity

This section outlines the chemical stability and potential hazardous reactions of **1,7-Dibromoheptane**.

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The product is stable under recommended storage conditions.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Conditions to Avoid: Heat, flames, and sparks.[\[9\]](#)[\[11\]](#)
- Incompatible Materials: Strong bases and strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen bromide.[\[11\]](#)

Reactivity and Incompatibility of **1,7-Dibromoheptane**.

Toxicological and Ecological Information

- Toxicological Information:
 - Acute Oral Toxicity: Classified as Category 2, fatal if swallowed.[\[3\]](#)[\[5\]](#) The component/mixture is considered moderately toxic after a single ingestion.[\[6\]](#)
 - Skin Irritation: May cause mild skin irritation.[\[6\]](#)
 - Eye Irritation: Causes serious eye irritation.[\[6\]](#)

- Other Data: No information is available on carcinogenicity, germ cell mutagenicity, or reproductive toxicity.[6]
- Ecological Information:
 - There is no available data on the toxicity to fish, daphnia, algae, or microorganisms.[5]
Discharge into the environment must be avoided.[5]

Disclaimer: This document is intended as a guide and is not a substitute for a formal risk assessment. All laboratory personnel should be trained in the safe handling of hazardous chemicals and should consult the full Safety Data Sheet (SDS) before use.

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